

High-Resolution Analysis of 2-Octadecanone in Biological Matrices via GC-MS

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Compound of Interest

Compound Name: 2-Octadecanone

CAS No.: 7373-13-9

Cat. No.: B1594847

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Abstract

This application note details a robust, self-validating protocol for the identification and quantification of **2-Octadecanone** (Methyl hexadecyl ketone) using Gas Chromatography-Mass Spectrometry (GC-MS). **2-Octadecanone** is a saturated long-chain ketone (

) often analyzed as a bioactive constituent in plant extracts (e.g., Aloe vera, Polygonum), a microbial volatile organic compound (MVOC) in Streptomyces species, and a radiolytic marker in lipid-rich foods.

The method utilizes a non-polar capillary column with a temperature-programmed elution to resolve **2-Octadecanone** from homologous lipid interferences. Detection is achieved via Electron Ionization (EI) in Selected Ion Monitoring (SIM) mode, targeting the characteristic McLafferty rearrangement ion (m/z 58).

Introduction & Mechanistic Basis[1][2]

The Analyte

2-Octadecanone is a methyl ketone characterized by a long hydrophobic tail and a polar carbonyl group at the C2 position.

- CAS: 7373-13-9[1]
- MW: 268.5 g/mol [2][3]
- Boiling Point: ~332°C (at 760 mmHg)[1]
- Solubility: Soluble in non-polar solvents (hexane, chloroform, dichloromethane); insoluble in water.

Mass Spectral Physics (The "Why" of Detection)

To achieve high specificity, this protocol relies on the predictable fragmentation physics of **2-Octadecanone** under 70 eV electron impact.

- McLafferty Rearrangement (Base Peak m/z 58): The most diagnostic ion for methyl ketones with a γ -hydrogen is m/z 58. The molecular ion undergoes a site-specific rearrangement where a hydrogen atom from the C4 (γ) position migrates to the carbonyl oxygen, followed by cleavage of the C3-C4 bond. This produces the stable enol radical cation (m/z 58), appearing intensely at m/z 58.
- α -Cleavage (m/z 43): Cleavage adjacent to the carbonyl group yields the acylium ion (m/z 43), a dominant peak at m/z 43.
- Molecular Ion (m/z 268): The parent ion (m/z 268) is typically visible but of low intensity (approx. 5-10% of base peak), serving as a confirmation ion rather than a quantifier.

Experimental Workflow

Reagents and Standards

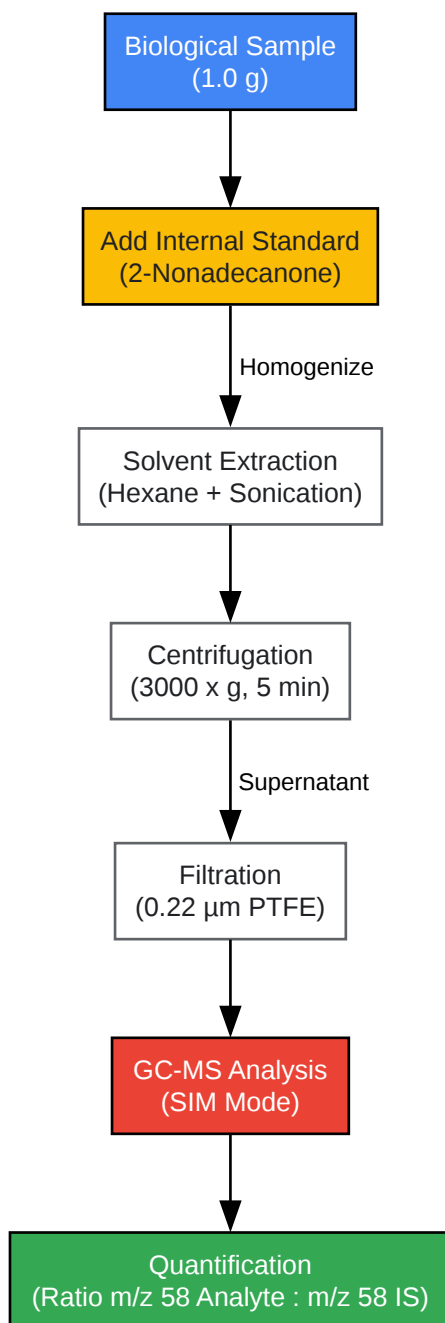
- Reference Standard: **2-Octadecanone** (purity >98%).
- Internal Standard (IS): 2-Nonadecanone (ketone) is recommended due to its structural similarity and elution immediately following the analyte. Alternatively, deuterated 2-Hexanone-d5 can be used, though its high volatility requires careful handling.
- Solvents: n-Hexane (HPLC grade) or Dichloromethane (DCM).

Sample Preparation (Liquid-Liquid Extraction)

For plant tissues or microbial cultures.

- Homogenization: Weigh 1.0 g of sample. Add 5 mL of n-Hexane.
- Spiking: Add 50 µL of Internal Standard solution (100 µg/mL 2-Nonadecanone) to the mixture before extraction to account for recovery losses.
- Sonication: Sonicate for 15 minutes at room temperature to disrupt cell membranes and solubilize lipids.
- Centrifugation: Centrifuge at 3,000 x g for 5 minutes.
- Supernatant Collection: Transfer the upper organic layer to a clean vial.
- Concentration (Optional): If trace detection is required, evaporate solvent under a gentle stream of nitrogen to 1 mL. Do not evaporate to dryness to prevent loss of volatile ketones.
- Filtration: Filter through a 0.22 µm PTFE syringe filter into a GC autosampler vial.

Workflow Diagram



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Caption: Step-by-step extraction and analysis workflow for **2-Octadecanone** quantification.

Instrumental Method Parameters

Instrument: Agilent 7890B GC / 5977B MSD (or equivalent).

Gas Chromatography (GC)

Parameter	Setting	Rationale
Column	HP-5MS UI (30 m × 0.25 mm, 0.25 µm)	Low-polarity phase (5% phenyl-methylpolysiloxane) is ideal for separating non-polar lipids and ketones based on boiling point.
Carrier Gas	Helium, Constant Flow 1.0 mL/min	Ensures consistent retention times (RT) for locking libraries.
Inlet	Splitless (1 min purge) @ 280°C	Splitless maximizes sensitivity. High temp is required to volatilize the C18 ketone (BP ~332°C).
Injection Vol	1.0 µL	Standard volume to prevent backflash.
Oven Program	Initial: 80°C (Hold 1 min) Ramp: 20°C/min to 300°C Final: 300°C (Hold 5 min)	Fast ramp prevents peak broadening. High final temp ensures elution of the C18 ketone (RT approx 12-14 min) and cleans the column of heavier lipids.
Transfer Line	280°C	Prevents condensation of the analyte between GC and MS.

Mass Spectrometry (MS)

- Source Temp: 230°C
- Quad Temp: 150°C
- Ionization: Electron Impact (EI) at 70 eV.
- Acquisition Mode: SIM / Scan (Synchronous SIM/Scan is preferred).

SIM Table (Quantification):

Compound	Retention Time (min)*	Target Ion (Quant)	Qualifier Ions
2-Octadecanone	~12.5	58.1	43.1, 71.1, 268.3

| 2-Nonadecanone (IS)| ~13.2 | 58.1 | 43.1, 71.1, 282.3 |

*Retention times must be experimentally determined using standards.

Data Analysis & Validation

Identification Criteria

A positive identification requires meeting all three conditions:

- Retention Time: Sample peak elutes within ± 0.05 min of the reference standard.
- S/N Ratio: Signal-to-Noise ratio > 3:1 for the quantifier ion (m/z 58).
- Ion Ratios: The abundance ratio of m/z 43 to m/z 58 must match the standard within $\pm 20\%$.

Quantification (Internal Standard Method)

Calculate the concentration (

) using the Response Factor (

) derived from calibration standards.

Note: Because **2-Octadecanone** and 2-Nonadecanone are homologous methyl ketones, their ionization efficiency at m/z 58 is nearly identical, often yielding an RF close to 1.0.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Peak Tailing	Active sites in inlet liner or column.	Replace liner with a deactivated (silanized) wool liner. Trim 10cm from column head.
Low Sensitivity	Inlet discrimination (High BP analyte).	Increase inlet temperature to 300°C. Use a pressure pulse (pulsed splitless) injection.
Ghost Peaks	Carryover from previous run.	Extend the final oven hold at 300°C by 5 minutes. Run a solvent blank between samples.
m/z 58 Interference	Co-eluting alkanes or fatty acids.	Use the secondary ion m/z 71 for quantification, though sensitivity will decrease.

References

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Sources

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